

Navigating the Safety Profile of N-Boc-piperazine-d4: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Boc-piperazine-d4*

Cat. No.: *B13445510*

[Get Quote](#)

For researchers, scientists, and drug development professionals, a comprehensive understanding of the safety profile of every chemical intermediate is paramount. This in-depth technical guide provides a detailed overview of the available safety data for **N-Boc-piperazine-d4** (tert-butyl piperazine-1-carboxylate-3,3,5,5-d4).

Due to the limited availability of a specific Safety Data Sheet (SDS) for **N-Boc-piperazine-d4**, this guide leverages the comprehensive safety data available for its non-deuterated analogue, N-Boc-piperazine (CAS 57260-71-6). It is crucial to recognize that while the toxicological properties are expected to be very similar, minor differences in physical and chemical properties may exist.

Physicochemical Properties

A foundational aspect of chemical safety is understanding the substance's physical and chemical characteristics. The following tables summarize the available data for both **N-Boc-piperazine-d4** and its non-deuterated counterpart.

Table 1: Physicochemical Data for **N-Boc-piperazine-d4**

| Property | Value |
|-------------------|---|
| CAS Number | 1126621-87-1 |
| Molecular Formula | C ₉ H ₁₄ D ₄ N ₂ O ₂ |
| Molecular Weight | 190.28 g/mol |

Table 2: Physicochemical Data for N-Boc-piperazine (non-deuterated)

| Property | Value |
|-------------------|---|
| CAS Number | 57260-71-6 |
| Molecular Formula | C ₉ H ₁₈ N ₂ O ₂ |
| Molecular Weight | 186.25 g/mol |
| Appearance | White to off-white solid, crystalline powder |
| Melting Point | 43 - 47 °C (109.4 - 116.6 °F)[1] |
| Boiling Point | No data available |
| Flash Point | > 110 °C (> 230 °F)[1] |
| Solubility | Soluble in organic solvents like dichloromethane and methanol; less soluble in water. |
| Stability | Stable under normal conditions.[2] |

Hazard Identification and Classification


N-Boc-piperazine is classified as a hazardous substance. The following table outlines its hazard statements and precautionary measures as per the Globally Harmonized System (GHS).

Table 3: GHS Hazard Classification for N-Boc-piperazine

| Hazard Class | GHS Classification |
|--|--|
| Skin Corrosion/Irritation | Category 2 (Causes skin irritation)[1][2][3] |
| Serious Eye Damage/Eye Irritation | Category 2A (Causes serious eye irritation)[1][2][3] |
| Specific Target Organ Toxicity (Single Exposure) | Category 3 (May cause respiratory irritation)[3][4] |

Signal Word: Warning

Hazard Pictograms:

 alt text

Hazard Statements:

- H315: Causes skin irritation.[2][3][4]
- H319: Causes serious eye irritation.[2][3][4]
- H335: May cause respiratory irritation.[3][4]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3]
- P264: Wash skin thoroughly after handling.[2][3]
- P280: Wear protective gloves/eye protection/face protection.[2][3]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[2][3]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
- P332 + P313: If skin irritation occurs: Get medical advice/attention.[2][3]

- P337 + P313: If eye irritation persists: Get medical advice/attention.[\[2\]](#)[\[3\]](#)

Experimental Protocols: Safe Handling and Emergency Procedures

Adherence to strict experimental protocols is essential when working with **N-Boc-piperazine-d4**. The following procedures are derived from the safety data sheets of the non-deuterated analogue.

1. Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[\[5\]](#)
- Skin Protection: Wear impervious clothing and chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use.[\[5\]](#)
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with a particulate filter.[\[5\]](#)

2. Handling and Storage

- Handling: Handle in a well-ventilated area. Avoid formation of dust and aerosols.[\[5\]](#) Avoid contact with skin, eyes, and clothing.[\[3\]](#) Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[5\]](#) Keep away from incompatible materials such as strong oxidizing agents and strong acids.[\[1\]](#)

3. First-Aid Measures

- Inhalation: Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[5\]](#)
- Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing. If skin irritation persists, consult a doctor.[\[5\]](#)

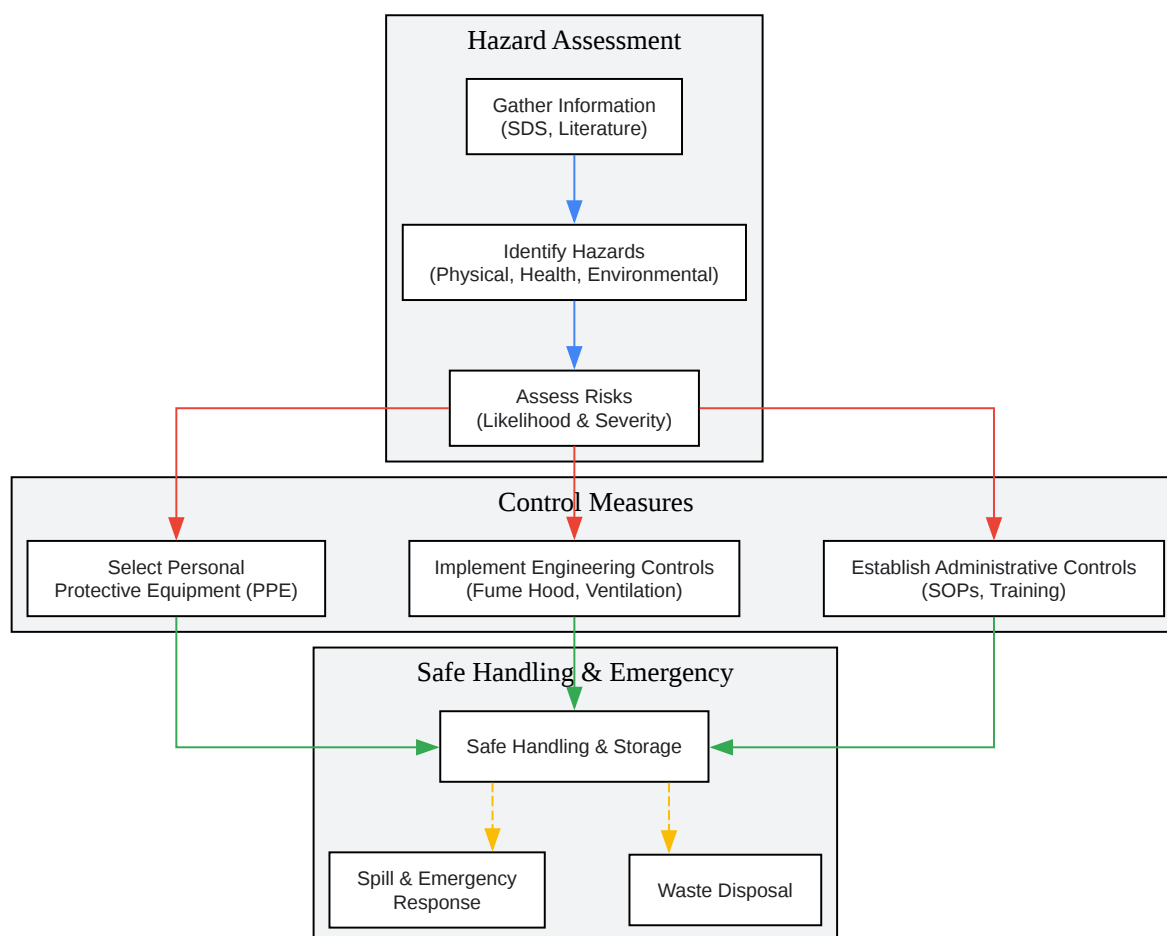
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a doctor.

4. Accidental Release Measures

- Minor Spills: Use a dust respirator. Wear protective clothing. Sweep up the material and place it in a suitable, closed container for disposal. Avoid generating dust.[6]
- Major Spills: Evacuate personnel to a safe area. Wear self-contained breathing apparatus and full protective clothing. Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.

Visualization of Chemical Safety Workflow

To ensure a systematic approach to safety, the following diagram illustrates a general workflow for chemical hazard assessment and handling.



[Click to download full resolution via product page](#)

Caption: General workflow for chemical hazard assessment and control.

In conclusion, while a specific safety data sheet for **N-Boc-piperazine-d4** is not readily available, the data for its non-deuterated analogue provides a strong basis for safe handling and risk assessment. Researchers must exercise caution, adhere to the outlined safety protocols, and always consult the most current safety information before use.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. tcichemicals.com [tcichemicals.com]
- 3. aksci.com [aksci.com]
- 4. tert-Butyl piperazine-1-carboxylate | C₉H₁₈N₂O₂ | CID 143452 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. echemi.com [echemi.com]
- 6. datasheets.scbt.com [datasheets.scbt.com]
- To cite this document: BenchChem. [Navigating the Safety Profile of N-Boc-piperazine-d4: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13445510#n-boc-piperazine-d4-safety-data-sheet]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com